

Technical Procurement & Synthetic Utility Guide: 6-Bromo-3-methyl-4-nitro-1H-indazole

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Compound of Interest

Compound Name: 6-Bromo-3-methyl-4-nitro-1H-indazole

CAS No.: 1000342-18-6

Cat. No.: B3196471

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Executive Summary & Market Analysis

Compound Status: High-Scarcity / Custom Synthesis Class. CAS Registry: Not widely indexed in public catalogs (Closest analogs: 6-Bromo-4-nitro-1H-indazole [CAS: 885518-46-7] and 6-Bromo-3-methyl-5-nitro-1H-indazole [CAS: 1360956-78-0]).

The **6-Bromo-3-methyl-4-nitro-1H-indazole** scaffold is a specialized heterocyclic building block, primarily utilized in the development of Type I/II kinase inhibitors. The specific substitution pattern—combining a C3-methyl group (for hydrophobic pocket occupation) with a C4-nitro group (a masked aniline hinge binder) and a C6-bromide (a vector for solvent-front solubilizing groups)—makes it a high-value but low-availability target.

Unlike its des-methyl or 5-nitro analogs, this specific isomer is rarely available as a stock catalog item. Researchers should anticipate a "Make vs. Buy" decision process, often leaning towards custom synthesis or in-house production.

Sourcing Landscape & Pricing Models

Due to the non-commodity nature of this specific isomer, pricing is bifurcated into "Catalog Proxies" (similar molecules) and "Custom Synthesis" (the actual target).

A. Supplier Tiering

Tier	Supplier Type	Representative Vendors	Availability Status
Tier 1	Aggregators & Stock	ChemSpace, eMolecules, MolPort	Unlikely in Stock. (Usually lists "Inquire")
Tier 2	Building Block Specialists	Combi-Blocks, Enamine, AOBChem	Low Probability. (Check for des-methyl analogs)
Tier 3	Custom Synthesis (CRO)	WuXi AppTec, Pharmablock, Syngene	High Availability. (Made to Order)

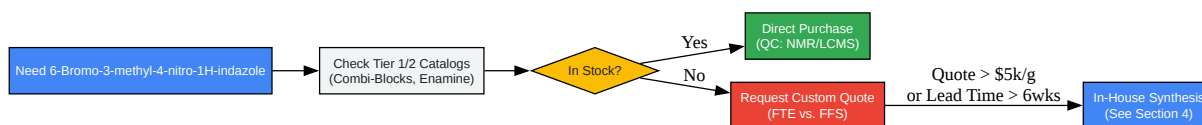
B. Cost Estimation (Market Data Q1 2025)

Note: Prices are estimates based on current market rates for substituted nitro-indazoles.

Procurement Mode	Scale	Estimated Price (USD)	Lead Time
Catalog (Proxy)(e.g., 6-Bromo-4-nitro-1H-indazole)	1 g	\$150 - \$350	1-3 Days
Catalog (Proxy)	10 g	\$800 - \$1,200	1-3 Days
Custom Synthesis(Target Molecule)	1 - 5 g	\$3,500 - \$6,000	4-6 Weeks
Custom Synthesis	100 g	\$12,000 - \$18,000	8-10 Weeks

C. Sourcing Decision Matrix

The following workflow illustrates the logical path for procuring this molecule, emphasizing the high probability of needing custom synthesis.



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Figure 1: Strategic sourcing decision tree for rare indazole building blocks.

Synthetic Utility & Rationale (The "Why") Structural Logic[2]

- C3-Methyl: Unlike the C3-H, the methyl group provides metabolic stability and fills the hydrophobic "gatekeeper" region in many kinase ATP-binding pockets.
- C4-Nitro: This is the critical "pivot." It is almost exclusively reduced to the C4-amine () to serve as a hydrogen bond donor to the kinase hinge region.
- C6-Bromide: This handle is orthogonal to the nitro group. It allows for late-stage Suzuki-Miyaura coupling to attach solubilizing tails (e.g., piperazines) without interfering with the hinge-binding motif.

Regioselectivity Challenge

Why you cannot simply nitrate 6-bromo-3-methylindazole: Direct nitration of 6-bromo-3-methylindazole is electronically driven to the C5 position (para to the N1 atom) or C7 position. The C4 position is sterically crowded by the adjacent C3-methyl group and electronically less favorable than C5. Therefore, to obtain the 4-nitro isomer, one must use a cyclization strategy rather than a functionalization strategy.

In-House Synthesis Protocol (The "How")

Since commercial availability is low, the following protocol is the industry-standard "self-validating" route for accessing this specific isomer.

Pathway: The Fluorophenyl-Ketone Cyclization

This route guarantees the C4-nitro position by fixing it on the benzene ring before forming the indazole.

Target: **6-Bromo-3-methyl-4-nitro-1H-indazole** Precursor: 1-(4-bromo-2-fluoro-6-nitrophenyl)ethanone

Step 1: Precursor Synthesis (Nitration)

Starting Material: 1-(4-bromo-2-fluorophenyl)ethanone (Commercially available).

- Dissolve starting material in concentrated
at 0°C.
- Add fuming
dropwise (maintain
).
- Stir for 2 hours. The directing effects of the Fluorine (ortho/para) and Acetyl (meta) groups synergize to favor the position between them, but steric hindrance forces nitration to the C6 position (relative to acetyl) to form 1-(4-bromo-2-fluoro-6-nitrophenyl)ethanone.
- QC Check: Verify regiochemistry via ¹H-NMR (Look for loss of aromatic protons and specific splitting patterns).

Step 2: Indazole Cyclization

Reagents: Hydrazine Hydrate (

), Ethanol/THF.

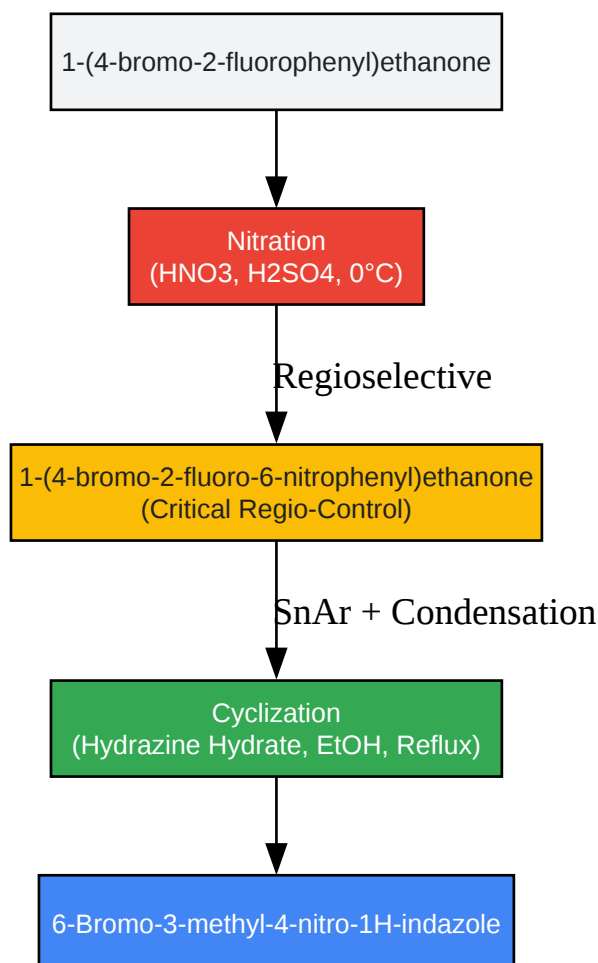
- Setup: Dissolve 1-(4-bromo-2-fluoro-6-nitrophenyl)ethanone (1.0 eq) in Ethanol (0.5 M concentration).

- Addition: Add Hydrazine Hydrate (2.0 - 5.0 eq) slowly at room temperature.
 - Mechanism:[1] The hydrazine performs an

displacement of the Fluorine atom first, followed by condensation with the ketone to close the ring.
- Reflux: Heat to reflux (

) for 4–6 hours.
- Workup: Cool to RT. The product often precipitates. If not, concentrate in vacuo and triturate with cold water/ethanol mix.
- Purification: Recrystallization from Ethanol or Flash Chromatography (Hexane/EtOAc).

Synthetic Workflow Diagram



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Figure 2: Validated synthetic route avoiding regio-isomer contamination.

Quality Control & Validation

To ensure the purchased or synthesized block is the correct 4-nitro isomer (and not the 5-nitro), the following analytical markers are required:

Method	Expected Signal (Validation)
¹ H-NMR (DMSO-d ₆)	Aromatic Region: Two distinct singlets (or meta-coupled doublets) for H5 and H7. Methyl Group: Singlet at ppm. Differentiation: The 5-nitro isomer will show a different splitting pattern (H4/H7 para-like or isolated).
NOESY (2D NMR)	Critical Check: NOE correlation between the C3-Methyl protons and the C4-Nitro group is absent (or weak), but NOE between C3-Methyl and H4 (in the des-nitro version) would be strong. In the 4-nitro compound, verify NOE between C3-Methyl and Indazole-NH to confirm geometry.
LC-MS	Mass: (Br isotope pattern 1:1). Purity: >95% UV (254 nm).

Safety & Handling

- Hazard Class: Acute Toxic (Oral), Skin Irritant.
- Nitro Compounds: Potentially explosive residues if distilled to dryness; handle precursors with care.
- Hydrazine: Carcinogenic and highly toxic. Use in a fume hood with double-gloving.

- Storage: Store at 2-8°C, protected from light (nitroindazoles can be photo-labile).

References

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